

# Thermodynamic Properties of 3-Ethyl-3-pentanol: A Technical Guide

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## Compound of Interest

Compound Name: 3-Ethyl-3-pentanol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of **3-Ethyl-3-pentanol** (CAS No: 597-49-9). The information is curated for professionals in research, science, and drug development who require precise data for modeling, process design, and safety assessments. This document summarizes key quantitative data, details relevant experimental protocols, and provides a visual representation of a common synthesis pathway.

## Core Thermodynamic Data

The thermodynamic properties of **3-Ethyl-3-pentanol** are crucial for understanding its behavior in various chemical and physical processes. The following tables summarize the most relevant quantitative data available.

Table 1: Physical and Thermochemical Properties

Property	Value	Units	Reference
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O	-	[1][2]
Molecular Weight	116.20	g/mol	[3]
Boiling Point	140–142	°C	[1]
Density	0.82	g/cm <sup>3</sup> at 25°C	[1]
Vapor Pressure	2.15	mmHg	[3]
Enthalpy of Vaporization ( $\Delta_{\text{vap}}H$ )	51.3	kJ/mol at 332 K	[4]
Liquid Phase Heat Capacity ( $C_{p,\text{liquid}}$ )	84.587	cal/mol*K at 298.15 K	[5]

Table 2: Temperature-Dependent Properties

Property	Temperature (K)	Value	Units	Reference
Enthalpy of Vaporization	317 to 408	Based on data	kJ/mol	[4]
Enthalpy of Vaporization	308 to 416	Based on data	kJ/mol	[4]

## Experimental Protocols

Accurate determination of thermodynamic properties relies on precise experimental methodologies. The following sections outline the general principles and common techniques used to measure the key parameters of **3-Ethyl-3-pentanol**.

### Determination of Heat Capacity (Calorimetry)

The heat capacity of liquid **3-Ethyl-3-pentanol** can be determined using calorimetry. Differential Scanning Calorimetry (DSC) is a widely used technique.[6]

- Principle: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference.[6] This difference is used to calculate the heat capacity of the sample.
- Methodology:
  - A small, precisely weighed sample of **3-Ethyl-3-pentanol** is hermetically sealed in an aluminum pan.
  - An empty sealed pan is used as a reference.
  - The sample and reference pans are placed in the DSC instrument and subjected to a controlled temperature program, typically a linear heating rate.[6]
  - The heat flow to the sample and reference is monitored as a function of temperature.
  - The difference in heat flow is directly proportional to the heat capacity of the sample.
  - Calibration with a known standard, such as sapphire, is performed to ensure accuracy.

## Determination of Enthalpy of Combustion (Bomb Calorimetry)

The enthalpy of combustion, which can be used to derive the standard enthalpy of formation, is determined using a bomb calorimeter.[7][8]

- Principle: A known mass of the substance is completely combusted in a constant-volume container (the "bomb") filled with excess oxygen under pressure. The heat released by the combustion reaction is absorbed by a surrounding water bath, and the temperature change of the water is measured.[9]
- Methodology:
  - A weighed sample of **3-Ethyl-3-pentanol** is placed in a crucible inside the bomb calorimeter.
  - The bomb is sealed and pressurized with pure oxygen.

- The bomb is submerged in a known quantity of water in an insulated container (the calorimeter).
- The initial temperature of the water is recorded.
- The sample is ignited electrically.
- The final temperature of the water after combustion is recorded.
- The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter system, and the mass of the sample.<sup>[9]</sup>

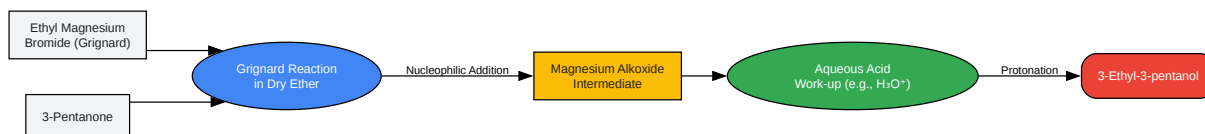
## Determination of Vapor Pressure

The vapor pressure of **3-Ethyl-3-pentanol** can be measured using various static or dynamic methods. A common static method involves measuring the pressure of the vapor in equilibrium with the liquid at a given temperature.<sup>[10][11]</sup>

- Principle: In a closed system, a liquid will evaporate until the partial pressure of its vapor reaches a constant value, known as the vapor pressure, at a specific temperature.
- Methodology:
  - A small amount of **3-Ethyl-3-pentanol** is placed in a flask connected to a pressure sensor and a temperature probe.
  - The flask is sealed and placed in a temperature-controlled water bath.
  - The system is allowed to reach thermal and phase equilibrium.
  - The total pressure inside the flask is measured. The initial air pressure is subtracted to determine the vapor pressure of the alcohol.
  - Measurements are repeated at different temperatures to obtain the vapor pressure curve.<sup>[10]</sup>

## Synthesis of 3-Ethyl-3-pentanol

A common laboratory synthesis of **3-Ethyl-3-pentanol** involves the reaction of a Grignard reagent with a ketone. The following diagram illustrates the workflow for the synthesis of **3-Ethyl-3-pentanol** from 3-pentanone and ethyl magnesium bromide.



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Synthesis of **3-Ethyl-3-pentanol** via Grignard Reaction.

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## References

- 1. 3-Ethyl-3-pentanol - Wikipedia [en.wikipedia.org]
- 2. 3-Pentanol, 3-ethyl- [webbook.nist.gov]
- 3. 3-Ethyl-3-pentanol | C<sub>7</sub>H<sub>16</sub>O | CID 11702 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Pentanol, 3-ethyl- [webbook.nist.gov]
- 5. 3-Pentanol, 3-ethyl- [webbook.nist.gov]
- 6. mdpi.com [mdpi.com]
- 7. artofsmart.com.au [artofsmart.com.au]
- 8. Enthalpy of combustion of alcohols isomeric ethers data trend graph explaining trend pattern determining delta H combustion comparison of alcohols with ethers equations calculations advanced A level organic chemistry revision notes doc brown [docbrown.info]
- 9. savemyexams.com [savemyexams.com]
- 10. bellevuecollege.edu [bellevuecollege.edu]

- 11. vernier.com [vernier.com]
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